

what are the physical properties of 14-bromo-heptacosane

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Compound of Interest

Compound Name: Heptacosane, 14-bromo-

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An In-depth Technical Guide to the Physical Properties of 14-Bromo-Heptacosane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of 14-bromo-heptacosane. Due to the limited availability of direct experimental data for this specific compound, this guide leverages established principles of organic chemistry and data from analogous compounds to provide well-founded estimations. Detailed experimental protocols for the determination of these properties are also included to facilitate laboratory investigation.

Introduction

14-Bromo-heptacosane is a long-chain alkyl halide. Its physical characteristics are primarily determined by its high molecular weight and the presence of a bromine atom. The long alkyl chain results in significant van der Waals forces, while the carbon-bromine bond introduces polarity, influencing its melting point, boiling point, and solubility. Understanding these properties is crucial for its application in research and development, particularly in areas such as organic synthesis, materials science, and drug delivery systems where long-chain functionalized alkanes are utilized.

Estimated Physical Properties

The following table summarizes the estimated physical properties of 14-bromo-heptacosane, with the properties of the parent alkane, heptacosane, provided for comparison. These

estimations are based on the known effects of bromination on long-chain alkanes, including increased molecular weight and polarity, which generally lead to higher melting and boiling points and altered solubility profiles.

Property	Heptacosane (C ₂₇ H ₅₆)	14-Bromo-heptacosane (C ₂₇ H ₅₅ Br) (Estimated)
Molecular Weight	380.73 g/mol	459.63 g/mol
Melting Point	59.5 °C	65-75 °C
Boiling Point	442 °C at 760 mmHg	> 450 °C at 760 mmHg (with decomposition)
Density	~0.8 g/cm ³ at 20°C (solid)	> 0.8 g/cm ³ at 20°C (solid)
Solubility in Water	Insoluble	Insoluble
Solubility in Non-polar Organic Solvents (e.g., hexane, toluene)	Soluble	Soluble
Solubility in Polar Organic Solvents (e.g., ethanol, acetone)	Sparingly soluble to insoluble	Sparingly soluble

Experimental Protocols

Accurate determination of the physical properties of 14-bromo-heptacosane requires precise experimental procedures. The following are standard methodologies for determining the key physical properties of solid organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of dry, finely powdered 14-bromo-heptacosane is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.[1]
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block with a thermometer or a digital temperature probe.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.[2]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[3]
- **Purity Check:** A sharp melting point range (typically 0.5-1 °C) is indicative of a pure compound.[2] Impurities will cause a depression and broadening of the melting point range. [2]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor. For a high molecular weight compound like 14-bromo-heptacosane, the boiling point is expected to be very high, and it may decompose before boiling at atmospheric pressure. Therefore, vacuum distillation is the preferred method for determining its boiling point.

Methodology: Vacuum Distillation

- **Apparatus Setup:** A distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The entire system is connected to a vacuum pump with a manometer to measure the pressure.
- **Sample Introduction:** A sample of 14-bromo-heptacosane is placed in the round-bottom flask along with boiling chips or a magnetic stirrer to ensure smooth boiling.
- **Evacuation:** The system is evacuated to the desired pressure.
- **Heating:** The sample is heated gently using a heating mantle.

- **Observation:** The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected in the receiving flask. This temperature, along with the corresponding pressure, is the boiling point.
- **Extrapolation:** The boiling point at atmospheric pressure can be estimated from the data obtained at reduced pressure using a nomograph.

Density Determination

Density is the mass of a substance per unit volume. For a solid, this can be determined by measuring its mass and the volume it displaces.

Methodology: Displacement Method

- **Mass Measurement:** A known mass of 14-bromo-heptacosane is accurately weighed using an analytical balance.
- **Volume Measurement:** A graduated cylinder is partially filled with a liquid in which 14-bromo-heptacosane is insoluble (e.g., water, though a non-polar solvent in which it has minimal solubility might be better to avoid any interaction). The initial volume of the liquid is recorded.
- **Displacement:** The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and that no air bubbles are trapped.
- **Final Volume Measurement:** The new volume of the liquid in the graduated cylinder is recorded. The difference between the final and initial volumes gives the volume of the solid.
- **Calculation:** The density is calculated by dividing the mass of the solid by its volume.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

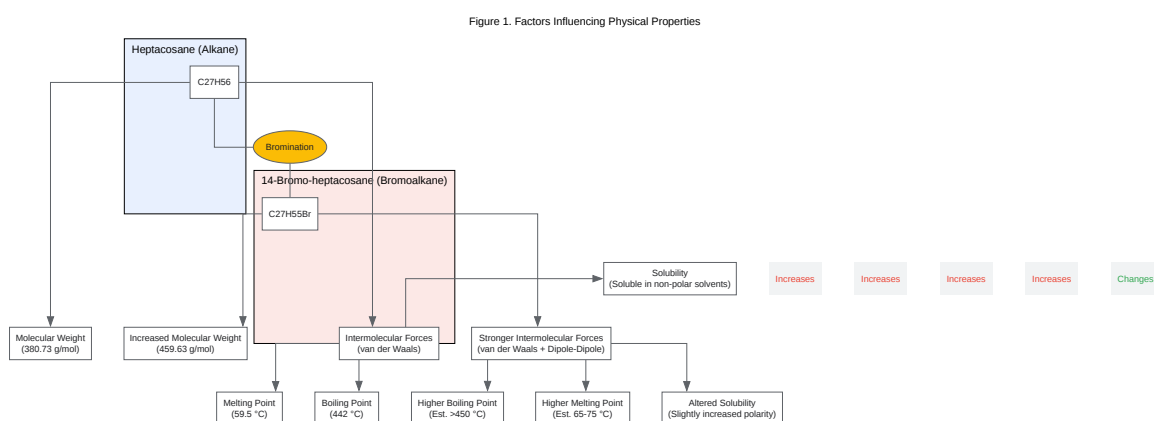
Methodology: Qualitative and Quantitative Assessment

- **Solvent Selection:** A range of solvents with varying polarities should be tested, including water, ethanol, acetone, toluene, and hexane.

- Qualitative Assessment:
 - A small, measured amount of 14-bromo-heptacosane (e.g., 10 mg) is added to a test tube containing a small, measured volume of the solvent (e.g., 1 mL).
 - The mixture is agitated (e.g., by vortexing) at a controlled temperature.
 - Visual observation is used to determine if the solid dissolves completely, partially, or not at all.[4] This can be categorized as soluble, sparingly soluble, or insoluble.
- Quantitative Assessment (for soluble/sparingly soluble cases):
 - A saturated solution is prepared by adding an excess of 14-bromo-heptacosane to a known volume of the solvent at a specific temperature.
 - The mixture is stirred for an extended period to ensure equilibrium is reached.
 - The undissolved solid is removed by filtration or centrifugation.
 - A known volume of the saturated solution is carefully evaporated to dryness, and the mass of the remaining solid (the dissolved solute) is determined.
 - The solubility is then expressed as grams of solute per 100 mL or 100 g of solvent at that temperature.

Visualizations

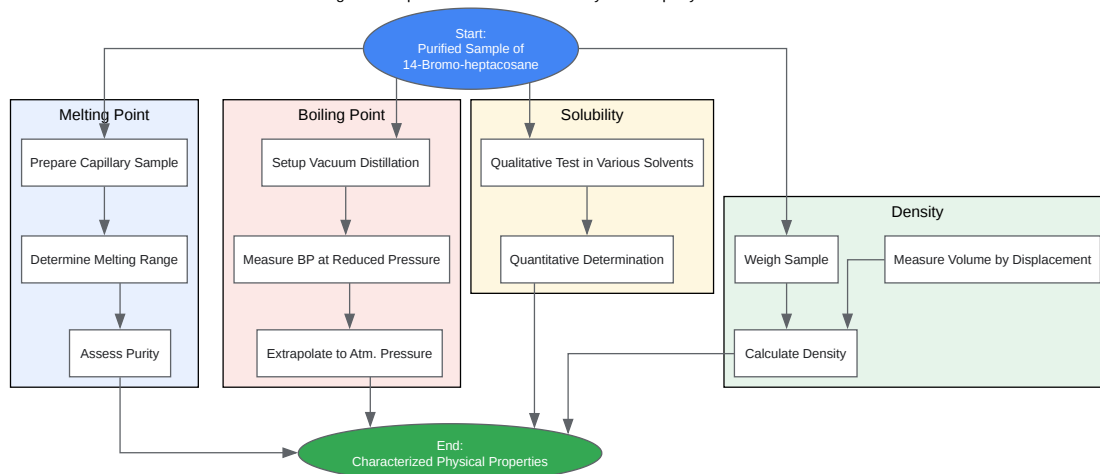
The following diagrams illustrate key conceptual and experimental aspects related to the physical properties of 14-bromo-heptacosane.



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Caption: Relationship between alkane and bromoalkane properties.

Figure 2. Experimental Workflow for Physical Property Determination



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Caption: Workflow for physical property characterization.

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